

# Lanasol Yellow 4G: A Technical Guide to its Reactive Dyeing Principle

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lanasol yellow 4G

Cat. No.: B12363259

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the core principles governing the application of **Lanasol Yellow 4G**, an  $\alpha$ -bromoacrylamide reactive dye, with a primary focus on its interaction with wool fibers. The content herein is curated for a scientific audience, emphasizing the chemical mechanisms, quantitative performance data, and detailed experimental methodologies.

## Introduction: The Chemistry of Lanasol Reactive Dyes

Lanasol dyes represent a class of reactive dyes characterized by the presence of an  $\alpha$ -bromoacrylamide or  $\alpha,\beta$ -dibromopropionylamide reactive group.<sup>[1]</sup> These dyes are renowned for their ability to form stable, covalent bonds with nucleophilic groups present in protein fibers such as wool and silk, resulting in excellent wet fastness properties.<sup>[1][2]</sup> **Lanasol Yellow 4G** (C.I. Reactive Yellow 39) is a prominent member of this family, valued for its bright, greenish-yellow shade and high performance.

The reactive moiety, the  $\alpha$ -bromoacrylamide group, is the cornerstone of the Lanasol dye system. The covalent bond formation with the fiber is primarily achieved under acidic to neutral pH conditions, typically ranging from pH 4.5 to 6.5, which is advantageous for preserving the integrity of the wool fiber.<sup>[1]</sup>

## The Reaction Mechanism with Wool Fiber

The fixation of **Lanasol Yellow 4G** onto wool is a complex process involving both nucleophilic substitution and nucleophilic addition reactions. The primary reactive sites within the wool fiber are the sulfhydryl (-SH) groups of cysteine residues and the amino (-NH<sub>2</sub>) groups of lysine residues, as well as the N-terminal amino groups of the polypeptide chains.

The proposed reaction pathways are as follows:

- **Nucleophilic Substitution:** A direct replacement of the bromine atom on the  $\alpha$ -carbon of the reactive group by a nucleophilic group from the wool fiber (e.g., -S- or -NH-). This reaction results in the liberation of a bromide ion.
- **Nucleophilic Addition (Michael Addition):** An addition reaction across the activated carbon-carbon double bond of the acrylamide group. This mechanism is also a significant contributor to the covalent fixation of the dye.

The interplay between these two mechanisms is influenced by factors such as pH, temperature, and the specific nucleophile involved.

## Quantitative Performance Data

The efficiency of a reactive dye is determined by its exhaustion (the amount of dye that moves from the dyebath to the fiber) and its fixation (the percentage of the exhausted dye that covalently bonds with the fiber). The following tables summarize key quantitative data related to the performance of **Lanasol Yellow 4G** and other  $\alpha$ -bromoacrylamide reactive dyes.

Parameter	Condition	Lanasol Yellow 4G	Lanasol Red 6G	Lanasol Blue 3G
Exhaustion (%)	Distilled Water	High	High	High
Simulated Seawater	High	High	High	
Fixation (%)	Distilled Water	High	High	High
Simulated Seawater	High	High	High	

Parameter	Condition	Value
Fixation Efficiency (%)	Microwave Dyeing (1 min, no sodium bisulphite)	56.7
Fixation Efficiency (%)	Microwave Dyeing (3 min, no sodium bisulphite)	67.8
Fixation Efficiency (%)	Boiling Dye bath (pH 5, 3% owf)	96

Fastness Property	Standard	Rating (1-5 Scale)
Wash Fastness (Color Change)	ISO 105-C06/C2S (60°C)	4-5
Wash Fastness (Staining on Wool)	ISO 105-C06/C2S (60°C)	4-5
Wash Fastness (Staining on Cotton)	ISO 105-C06/C2S (60°C)	4-5
Light Fastness	-	Good to Excellent

## Experimental Protocols

### Determination of Dye Fixation Efficiency (Spectrophotometric Method)

This protocol outlines the determination of the dye fixation efficiency on wool fabric using a spectrophotometer to measure the color strength (K/S value).

Materials and Equipment:

- Wool fabric
- Lanasol Yellow 4G** dye
- Spectrophotometer with reflectance measurement capabilities

- Dyeing apparatus (e.g., laboratory dyeing machine)
- Acetic acid and sodium acetate for pH control
- Non-ionic detergent
- Pyridine
- Water bath
- Drying oven

Procedure:

- Dyeing: Accurately weigh a sample of wool fabric and dye it with a known concentration of **Lanasol Yellow 4G** (e.g., 2% on weight of fiber) in a laboratory dyeing machine. The dyeing is typically carried out at a liquor ratio of 40:1, with the pH adjusted to 5-6 using an acetic acid/sodium acetate buffer. The temperature is gradually raised to 85-95°C and maintained for 50-60 minutes.[\[3\]](#)
- Rinsing: After dyeing, the fabric sample is thoroughly rinsed with cold water to remove loose dye.
- Color Strength Measurement (Before Extraction): The rinsed and dried fabric sample is measured using a spectrophotometer to determine its K/S value, which is proportional to the amount of dye on the fiber (both covalently bound and physically adsorbed).
- Extraction of Unfixed Dye: The dyed sample is then subjected to a rigorous extraction process to remove all non-covalently bonded dye. A common method is extraction with a 50% aqueous pyridine solution at 70°C for 30 minutes.[\[1\]](#)
- Final Rinsing and Drying: Following extraction, the fabric sample is thoroughly rinsed with water and dried.
- Color Strength Measurement (After Extraction): The K/S value of the extracted, rinsed, and dried fabric is measured again. This value represents the amount of covalently fixed dye.

- Calculation of Fixation Efficiency: The fixation efficiency (F%) is calculated using the following formula:

$$F\% = (K/S \text{ after extraction} / K/S \text{ before extraction}) \times 100$$

## Assessment of Wash Fastness (ISO 105-C06)

This protocol describes the standardized method for determining the color fastness of the dyed wool to domestic and commercial laundering.

Materials and Equipment:

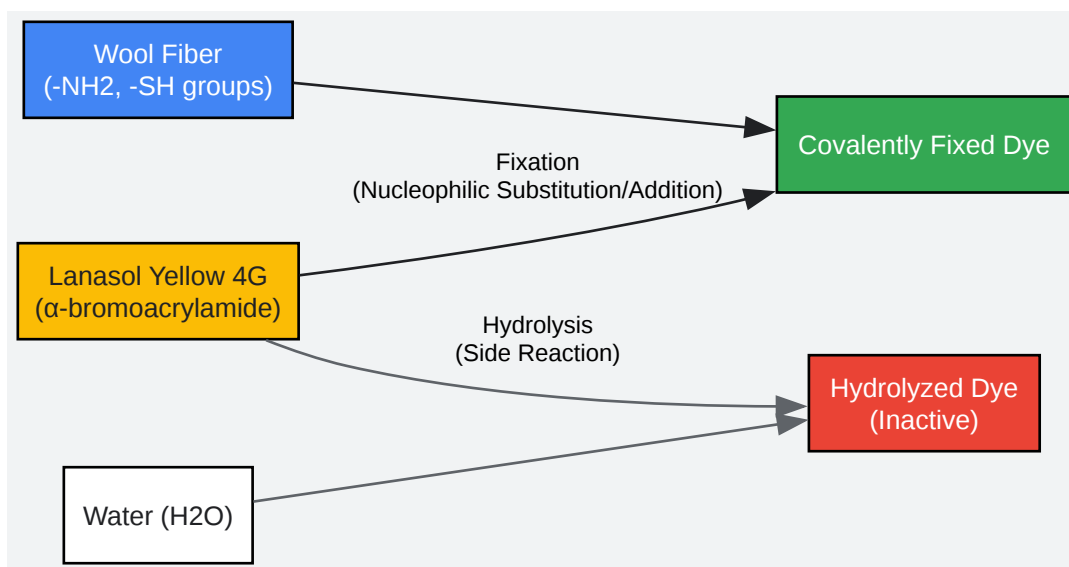
- Dyed wool specimen (100 mm x 40 mm)
- Multifiber adjacent fabric (containing strips of common fibers like wool, cotton, nylon, polyester, acrylic, and acetate)
- Launder-Ometer or a similar washing fastness tester
- Stainless steel balls (6 mm diameter)
- ECE reference detergent (without optical brightener)
- Sodium perborate (if required by the specific test procedure)
- Grey Scale for assessing color change and staining (ISO 105-A02 and ISO 105-A03)
- Color matching cabinet

Procedure:

- Specimen Preparation: A specimen of the **Lanasol Yellow 4G**-dyed wool fabric is sewn together with a piece of multifiber adjacent fabric of the same dimensions.
- Washing: The composite specimen is placed in a stainless steel container of the Launder-Ometer. The specified amount of detergent solution, water, and stainless steel balls are added. For the ISO 105-C06/C2S test, the conditions are typically a temperature of 60°C for a duration of 49 minutes.<sup>[4][5][6][7]</sup>

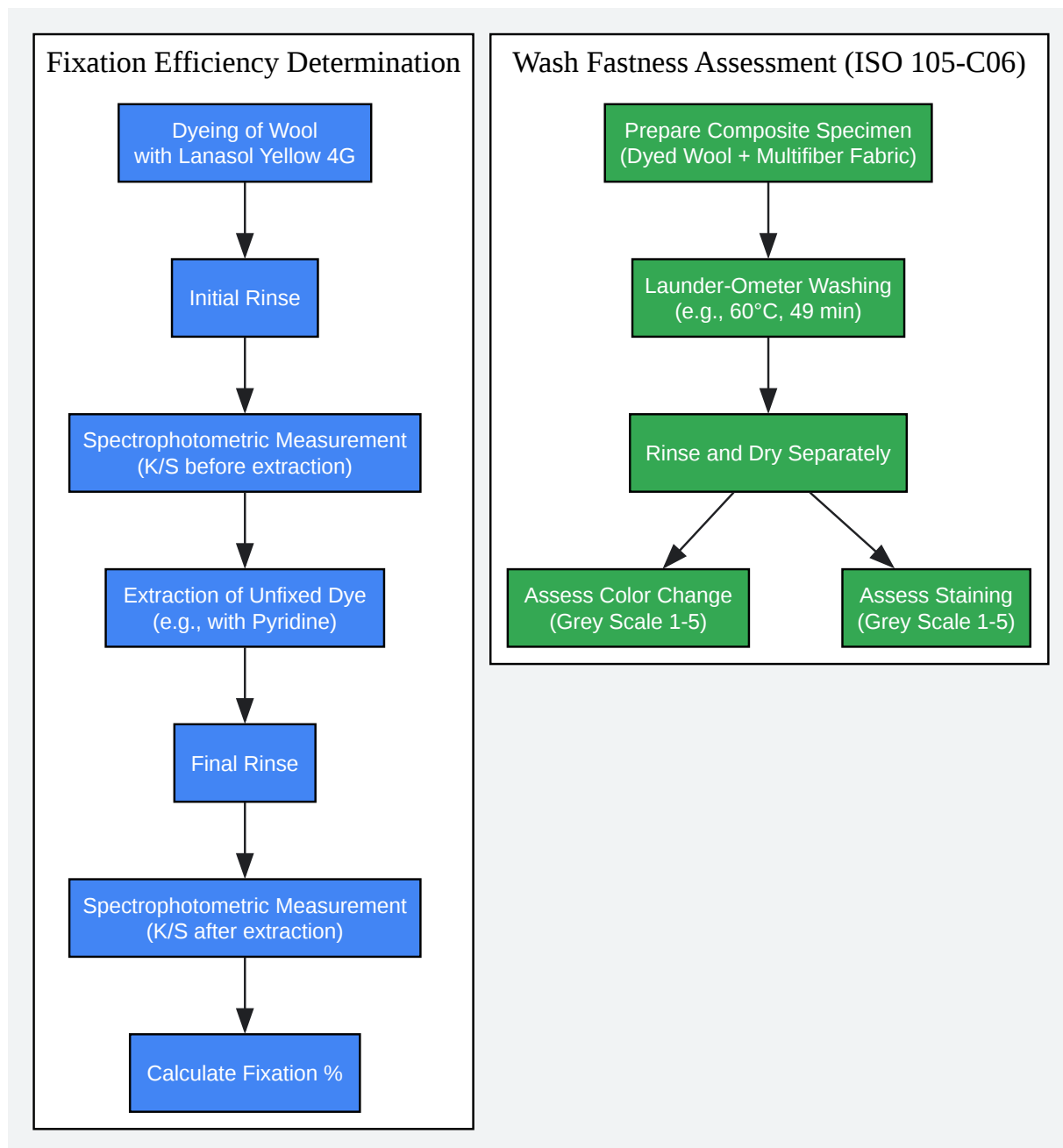
- Rinsing and Drying: After the washing cycle, the composite specimen is removed, rinsed thoroughly with cold water, and squeezed. The stitching between the wool and the multifiber fabric is then removed, and the two pieces are dried separately in an oven at a temperature not exceeding 60°C.
- Assessment: The dried wool specimen and the multifiber fabric are assessed in a color matching cabinet under standardized lighting.
  - Color Change: The change in color of the dyed wool specimen is evaluated by comparing it with an untreated sample using the Grey Scale for assessing color change. The rating is given on a scale of 1 (poor) to 5 (excellent).
  - Staining: The degree of staining on each of the fiber strips of the multifiber adjacent fabric is evaluated using the Grey Scale for assessing staining, also on a 1 to 5 scale.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Reaction pathways of **Lanasol Yellow 4G** with wool fiber.



[Click to download full resolution via product page](#)

Caption: Workflow for key experimental protocols.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sdc.org.uk](https://sdc.org.uk) [[sdc.org.uk](https://sdc.org.uk)]
- 2. [eprints.whiterose.ac.uk](https://eprints.whiterose.ac.uk) [[eprints.whiterose.ac.uk](https://eprints.whiterose.ac.uk)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. ISO 105 C06 Color Fastness to Washing Test Method [[darongtester.com](https://darongtester.com)]
- 7. [textilelearner.net](https://textilelearner.net) [[textilelearner.net](https://textilelearner.net)]
- To cite this document: BenchChem. [Lanasol Yellow 4G: A Technical Guide to its Reactive Dyeing Principle]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12363259#lanasol-yellow-4g-reactive-dye-principle>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)